

Kurarinol handling and storage best practices

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Kurarinol

CAS No.: 855746-98-4

Cat. No.: S1892490

Get Quote

Kurarinol: Chemical & Physical Properties

The table below summarizes the key identifiers and physical properties of **Kurarinol** as provided by chemical suppliers and safety documentation.

Property	Details
CAS Number	855746-98-4 [1] [2]
Molecular Formula	C ₂₆ H ₃₂ O ₇ [1] [2]
Molecular Weight	456.53 g/mol [1] [2]
Appearance	Solid, Powder [1] [2]
Melting Point	166-169 °C [2]
Solubility	Soluble in DMSO, Acetone, Chloroform, Dichloromethane, Ethyl Acetate [2]
Storage Temperature (Powder)	-20°C [1]

Hazards and Safe Handling

Kurarinol requires careful handling to prevent personal exposure and environmental contamination.

Handling Aspect	Guidelines
GHS Hazard Classification	Acute toxicity (Oral, Category 4), Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1) [1].
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long-lasting effects [1].

| **Key Precautionary Measures** | • **Personal Hygiene:** Wash skin thoroughly after handling. Do not eat, drink, or smoke when using this product [1]. • **Environmental Control:** Avoid release to the environment. Collect any spillage [1]. • **Engineering Controls:** Use in areas with appropriate exhaust ventilation [1]. • **Personal Protective Equipment (PPE):** Use safety goggles, protective gloves, impervious clothing, and a suitable respirator to avoid inhalation of dust [1]. |

First Aid and Spill Response

If exposure occurs, follow these first-aid measures and spill procedures.

Situation	Action
Eye Contact	Immediately flush eyes with large amounts of water, using an eye-wash station. Hold eyelids open to ensure adequate flushing. Seek immediate medical attention [1].
Skin Contact	Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes. Call a physician [1].
Inhalation	Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen or perform CPR by trained personnel. Avoid direct mouth-to-mouth contact [1].
Ingestion	Wash out the mouth with water. Do not induce vomiting. Call a physician or poison center immediately [1].

| **Accidental Spill** | • **Personal Precautions:** Use full personal protective equipment and ensure adequate ventilation [1]. • **Containment:** Prevent the material from entering drains, sewers, or water courses [1]. • **Clean-up:** Absorb spills with a liquid-binding material (e.g., diatomite). Decontaminate surfaces and equipment by scrubbing with alcohol. Dispose of all contaminated material according to local regulations [1]. |

Experimental Applications & Protocols

Kurarinol is a flavanone isolated from the root of *Sophora flavescens* and has been investigated for several biological activities. Here are protocols for key experiments cited in the literature.

Tyrosinase Inhibition Assay

Kurarinol is a potent, competitive inhibitor of mushroom tyrosinase, with an IC_{50} value of **0.1 μ M** [2] [3].

- **Objective:** To determine the inhibitory activity of **Kurarinol** against mushroom tyrosinase.
- **Key Reagent:** **Kurarinol** (prepare a stock solution in DMSO and dilute to desired concentrations for the assay).
- **Methodology:** The specific protocol can be adapted from the study by Ryu et al. (2008), which detailed the kinetic analysis of **Kurarinol**'s inhibition [2].
- **Application:** This activity suggests potential use in cosmetic or dermatological research for skin-lightening or hyperpigmentation treatment.

In Vivo Study for Hyperlipidemia

A study investigated the hypolipidemic effects of **Kurarinol** in a hyperlipidemic rat model [2].

- **Animal Model:** Male Sprague-Dawley rats (120-130 g) were fed a high-cholesterol diet to induce hyperlipidemia [2].
- **Dosage and Administration:** **Kurarinol** was administered orally at a dose of **20 mg/kg**, daily, for **3 days** [2].
- **Outcome Measurement:** Serum levels of total cholesterol (TC), triglycerides (TG), and low-density lipoprotein cholesterol (LDL-C) were measured. The treatment resulted in reduced levels of these lipids [2].

- **Application:** This protocol is relevant for metabolic disease research, particularly in studying natural compounds for managing high cholesterol.

Troubleshooting Common Issues

Problem	Possible Cause	Solution
Poor Solubility	Wrong solvent selected.	Ensure you are using a suitable solvent such as DMSO, chloroform, or acetone [2].
Compound Degradation	Improper storage conditions.	Store the powder at -20°C in a tightly sealed container. For solutions, store at -80°C . Protect from light and moisture [1].
Inconsistent Biological Results	Degraded compound or inaccurate solution concentration.	Confirm the storage life of solutions and ensure powders are at room temperature before opening to prevent moisture condensation. Accurately verify the concentration of stock solutions before use.

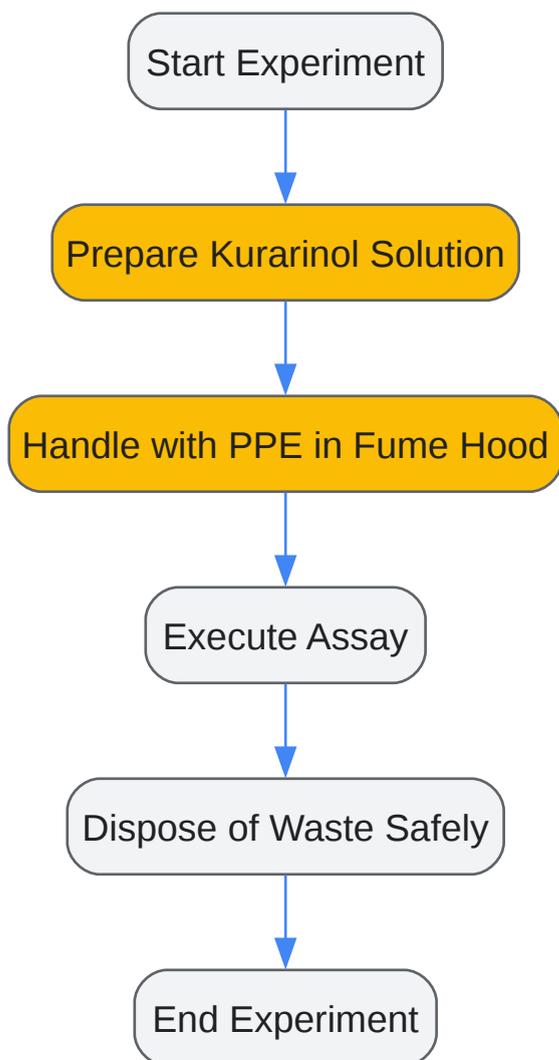
General Storage and Stability

Adhering to proper storage conditions is critical for maintaining the stability and efficacy of **Kurarinol** throughout your experiments.

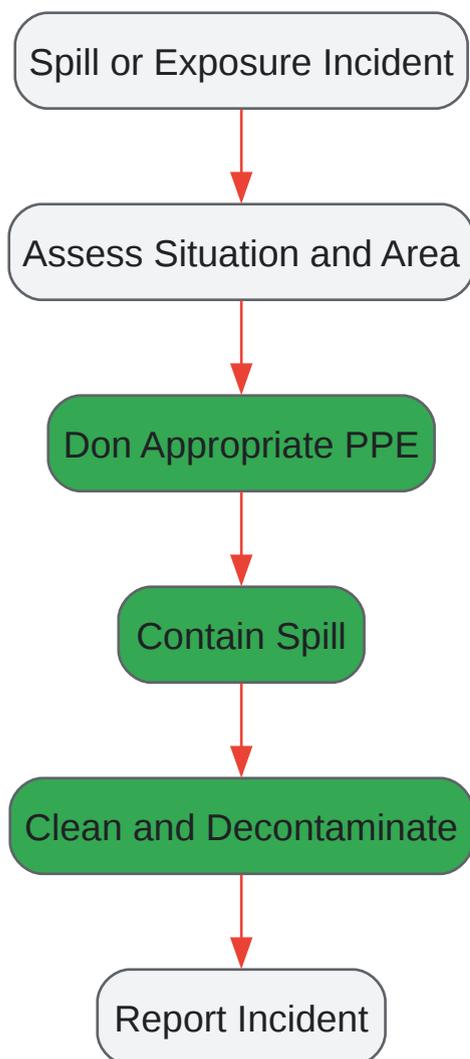
- **Container:** Keep the container **tightly sealed** [1].
- **Environment:** Store in a **cool, well-ventilated** area. Keep **away from direct sunlight** and sources of ignition [1].
- **Incompatible Materials:** Keep away from strong acids, strong alkalis, and strong oxidizing or reducing agents [1].
- **Shelf Life:** The stability of **Kurarinol** under these recommended conditions has not been fully characterized. It is best practice to use the product promptly and monitor its performance in your assays [1].

Experimental Workflow and Emergency Response

To help visualize the key procedures, the following diagrams outline the experimental workflow and emergency response plan.



[Click to download full resolution via product page](#)



Click to download full resolution via product page

I hope this technical support guide provides a solid foundation for your work with **Kurarinol**.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Kurarinol|855746-98-4|MSDS [dcchemicals.com]
2. Kurarinol | 855746-98-4 [chemicalbook.com]

3. Kurarinol Datasheet DC Chemicals [dcchemicals.com]

To cite this document: Smolecule. [Kurarinol handling and storage best practices]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1892490#kurarinol-handling-and-storage-best-practices>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com